

# Application Notes and Protocols for Reactions Involving Methyl 5-bromo-4-methylpicolinate

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: **Methyl 5-bromo-4-methylpicolinate**

Cat. No.: **B1527124**

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## Introduction: The Versatility of a Privileged Scaffold

**Methyl 5-bromo-4-methylpicolinate** is a key heterocyclic building block in the fields of medicinal chemistry and materials science. The strategic placement of the bromine atom at the 5-position of the pyridine ring, ortho to the methyl group and meta to the methyl ester, renders it an exceptionally versatile substrate for a variety of palladium-catalyzed cross-coupling reactions. These reactions are fundamental in modern organic synthesis, allowing for the precise and efficient construction of complex molecular architectures from readily available starting materials.<sup>[1][2]</sup> The pyridine core is a prevalent motif in numerous pharmaceuticals, and the ability to functionalize this scaffold through C-C and C-N bond formation is critical for the development of new therapeutic agents.<sup>[3][4]</sup>

This guide provides detailed experimental protocols and mechanistic insights for three of the most powerful cross-coupling reactions utilizing **Methyl 5-bromo-4-methylpicolinate**: the Suzuki-Miyaura coupling, the Sonogashira coupling, and the Buchwald-Hartwig amination. The causality behind the choice of reagents and conditions is explained to provide a deeper understanding of these transformative reactions.

## Chemical Properties and Safety Information

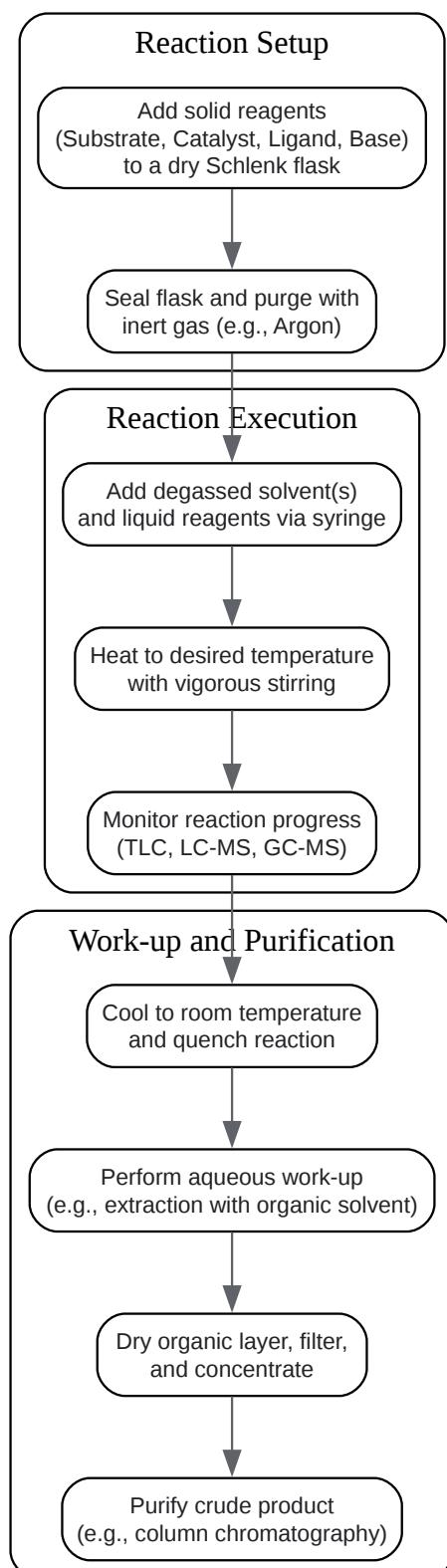
Property	Value	Reference
Chemical Formula	<chem>C8H8BrNO2</chem>	[5][6]
Molecular Weight	230.06 g/mol	[5]
Appearance	White to light yellow solid	[7]
CAS Number	886365-06-6	[5]
Storage	Inert atmosphere, Room Temperature	[7][8]

Safety Precautions: **Methyl 5-bromo-4-methylpicolinate** is a hazardous substance.[8] Always handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.[9] In case of contact, rinse immediately with plenty of water.[9] If inhaled, move to fresh air.[9] If ingested, do NOT induce vomiting and seek immediate medical attention.[9]

## Experimental Workflows and Protocols

### General Experimental Workflow

The successful execution of palladium-catalyzed cross-coupling reactions hinges on the careful exclusion of oxygen and moisture. The following general workflow should be adapted for each specific protocol.

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Caption: General workflow for palladium-catalyzed cross-coupling reactions.

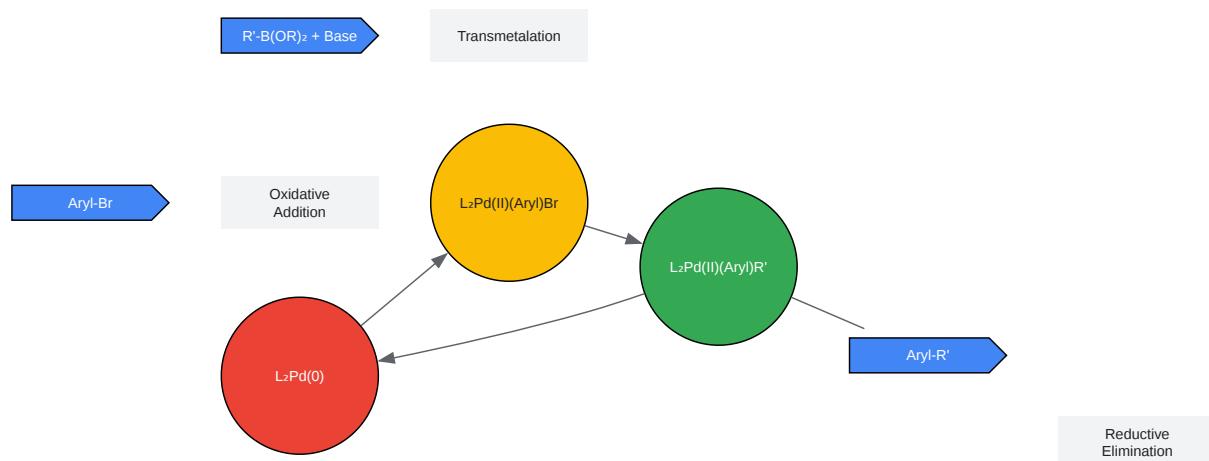
## Suzuki-Miyaura Coupling: Forging C-C Bonds

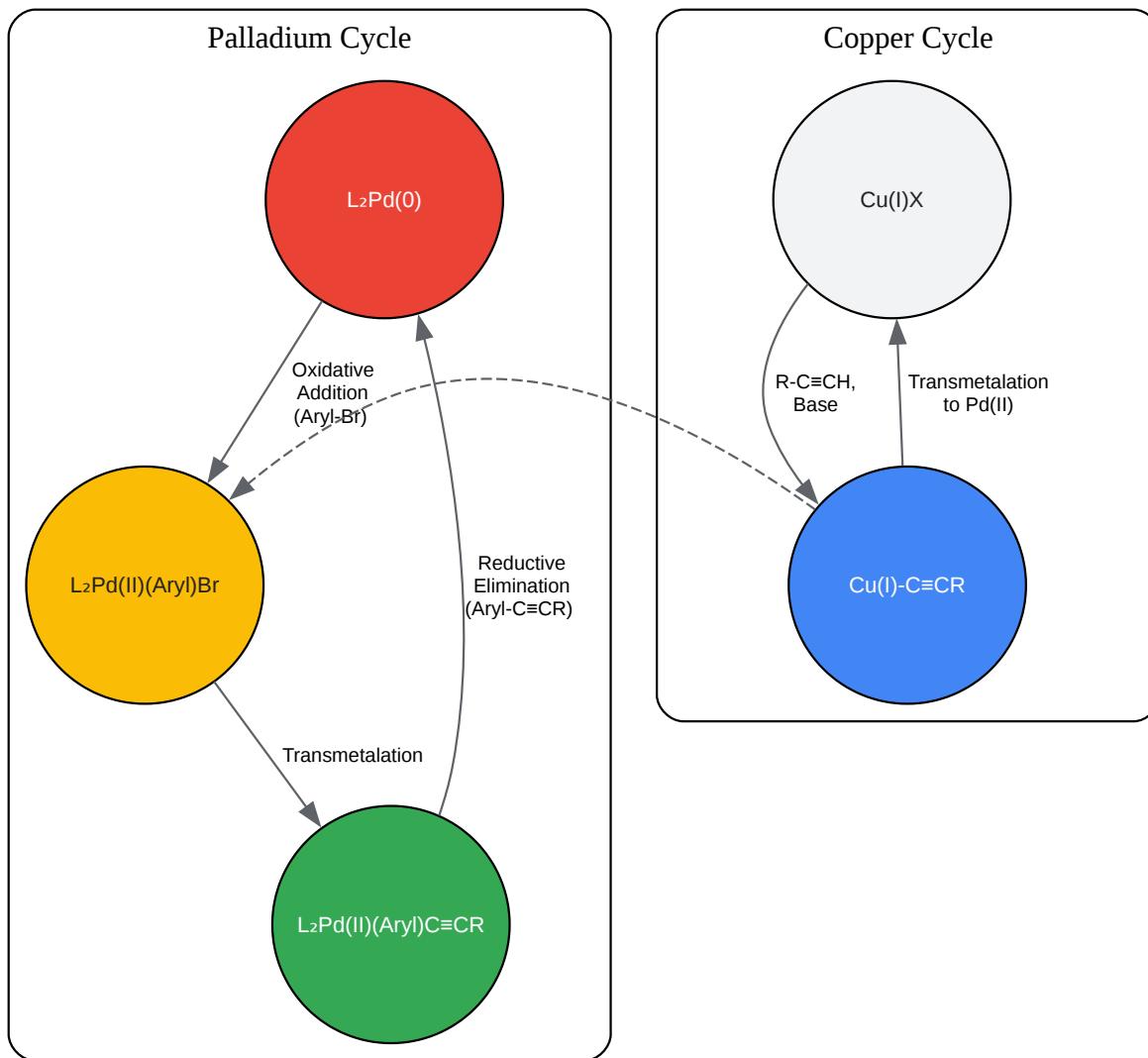
The Suzuki-Miyaura reaction is a robust method for forming carbon-carbon bonds between an organohalide and an organoboron compound, such as a boronic acid or ester.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This reaction is widely favored in drug discovery due to its mild conditions and tolerance of a wide range of functional groups.[\[4\]](#)[\[14\]](#)

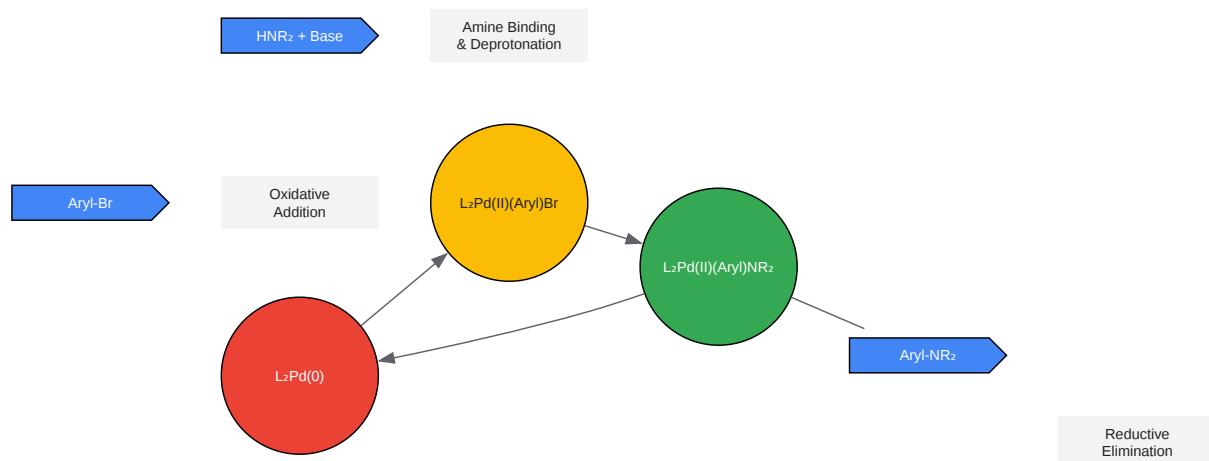
## Mechanistic Rationale

The catalytic cycle of the Suzuki-Miyaura coupling involves three key steps:[\[11\]](#)[\[12\]](#)[\[15\]](#)

- Oxidative Addition: The active Pd(0) catalyst inserts into the C-Br bond of **Methyl 5-bromo-4-methylpicolinate** to form a Pd(II) complex.[\[11\]](#)[\[15\]](#)[\[16\]](#) This is often the rate-determining step.[\[11\]](#)
- Transmetalation: The organoboron species, activated by a base, transfers its organic group to the palladium center, displacing the halide.[\[10\]](#)[\[11\]](#)[\[15\]](#)
- Reductive Elimination: The two organic fragments on the palladium complex couple, forming the desired product and regenerating the Pd(0) catalyst.[\[11\]](#)[\[15\]](#)







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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)